

# Understanding the Analyte: 5-Chloro-4-methoxysalicylaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Chloro-4-methoxysalicylaldehyde

Cat. No.: B1455506

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Before selecting a purification strategy, it is essential to understand the physicochemical properties of the target compound and its likely impurities.

Table 1: Physicochemical Properties of **5-Chloro-4-methoxysalicylaldehyde**

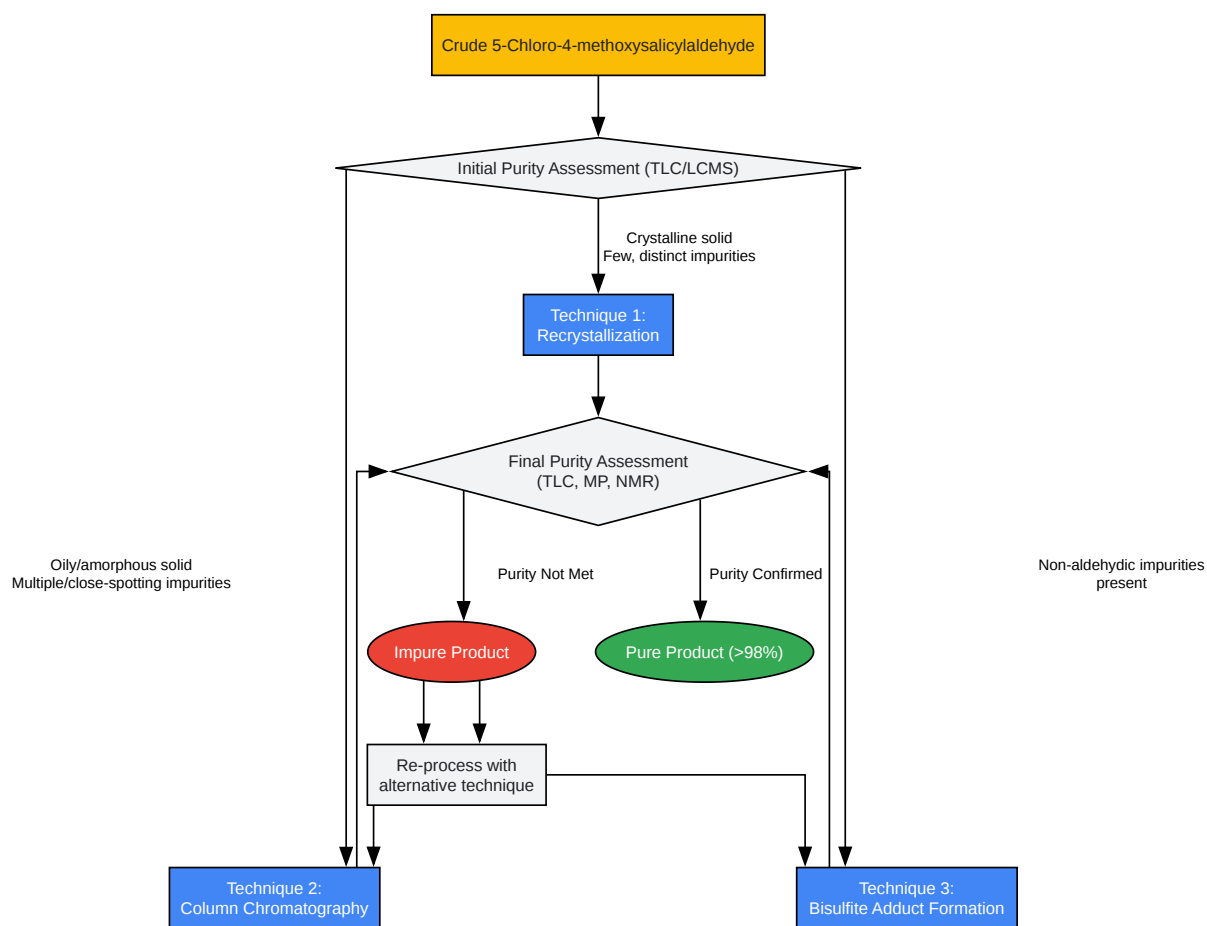
Property	Value	Source
CAS Number	89938-56-7	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub>	[2]
Molecular Weight	186.59 g/mol	[2]
Appearance	Typically a solid (e.g., white to off-white powder)	General Knowledge
Melting Point	Data not widely published; requires experimental determination.	
Solubility	Soluble in many organic solvents like ethanol, methanol, ethyl acetate, DCM. Sparingly soluble in water.	General Knowledge

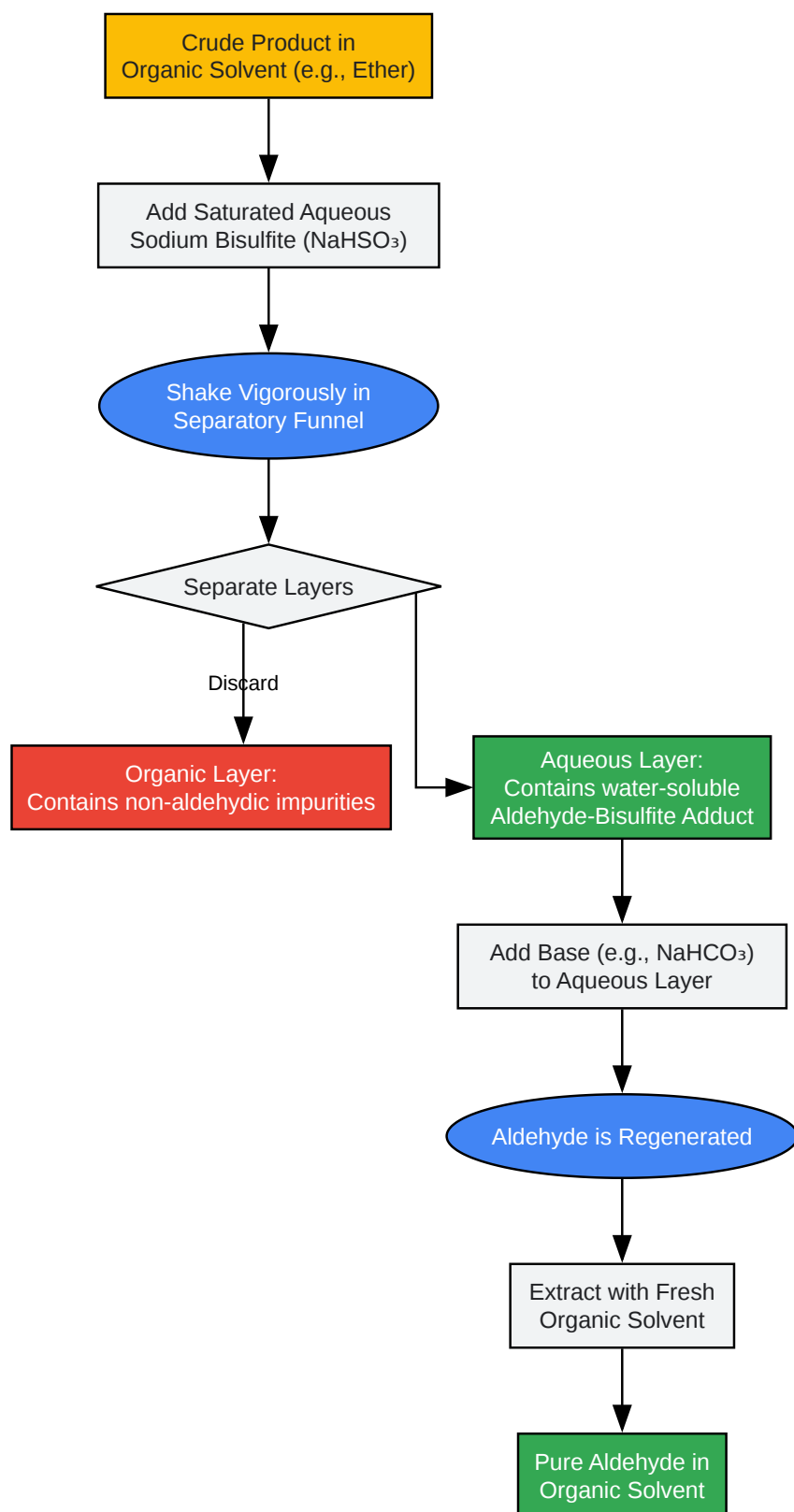
## Common Impurities in Synthesis

The purity challenges associated with **5-Chloro-4-methoxysalicylaldehyde** often stem from its synthesis. Common synthetic routes can introduce several types of impurities.<sup>[3]</sup> These can include:

- **Starting Materials:** Unreacted precursors from the formylation reaction.
- **Isomeric Impurities:** Formation of other chloro-methoxysalicylaldehyde isomers due to a lack of complete regioselectivity.<sup>[3]</sup>
- **Oxidation Products:** The aldehyde functional group is susceptible to oxidation, especially upon exposure to air, forming the corresponding 5-chloro-4-methoxy-salicylic acid.<sup>[3][4]</sup>
- **Byproducts from Reagents:** Side-products from the specific synthetic reaction used (e.g., Vilsmeier-Haack or Reimer-Tiemann reaction).<sup>[3][5]</sup>

A general workflow for purification is essential for systematically approaching the isolation of the target compound.





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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)